

safety and handling precautions for Bis(4-allyloxyphenyl)sulfone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Bis(4-allyloxyphenyl)sulfone

Cat. No.: B1331198

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **Bis(4-allyloxyphenyl)sulfone**

This guide provides comprehensive safety and handling information for **Bis(4-allyloxyphenyl)sulfone**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Bis(4-allyloxyphenyl)sulfone is a white crystalline powder.^[1] It is important to distinguish it from its isomers and related compounds, such as Bis(3-allyl-4-hydroxyphenyl)sulfone.

Table 1: Physical and Chemical Properties of **Bis(4-allyloxyphenyl)sulfone**

Property	Value	Source
CAS Number	41481-63-4	[1][2]
Molecular Formula	C18H18O4S	[1][2]
Molecular Weight	330.4 g/mol	[1][2]
Appearance	White crystalline powder	[1]
Melting Point	141-142 °C	[1]
Boiling Point	500.7 °C at 760 mmHg	[1]
Flash Point	256.6 °C	[1]
Density	1.172 g/cm ³	[1]
Vapor Pressure	1.15E-09 mmHg at 25°C	[1]
Solubility	Slightly soluble in DMSO and Methanol.[1]	
Storage Temperature	-20°C in an inert atmosphere. [1][2]	

Hazard Identification and Safety Precautions

While a specific, detailed safety data sheet for **Bis(4-allyloxyphenyl)sulfone** is not readily available in the provided search results, general laboratory chemical safety practices should be strictly followed. Based on related sulfone compounds, the following precautions are advised.

General Handling Precautions:

- Handle in a well-ventilated place.[3]
- Avoid formation of dust and aerosols.[3]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe dust.[4]

- Wash hands thoroughly after handling.[\[5\]](#)
- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[3\]](#)
- Skin Protection: Wear suitable protective clothing and chemical-impermeable gloves. Inspect gloves before use.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: Under normal use conditions where adequate ventilation is present, no special respiratory protection is typically required. If dust is generated and exposure limits may be exceeded, use a full-face respirator.[\[3\]](#)[\[4\]](#)

First Aid Measures

In case of exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[4\]](#)[\[5\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[4\]](#)[\[5\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[4\]](#)[\[5\]](#)

Accidental Release and Disposal

Accidental Release Measures:

- Ensure adequate ventilation.[\[3\]](#)
- Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[3\]](#)

- Use personal protective equipment.[3]
- Avoid dust formation.[3]
- Sweep up and shovel into suitable containers for disposal.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[3]

Disposal Considerations:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]

Toxicological and Ecotoxicological Information

Specific toxicological data for **Bis(4-allyloxyphenyl)sulfone** is limited. However, a study on a related compound, Bis-(3-allyl-4-hydroxyphenyl) sulfone, showed effects on embryonic viability in chicken embryos, with a median lethal dose (LD50) estimated at 66 µg/g.[6] The study indicated that predominant toxicity pathways included xenobiotic metabolism, lipid homeostasis, and cell cycle regulation.[6] Another related compound, Bis(4-hydroxyphenyl) sulfone (Bisphenol S), is classified as toxic to aquatic life with long-lasting effects.[7]

Table 2: Toxicological Data for Related Compounds

Compound	Data Type	Value	Species	Source
Bis-(3-allyl-4-hydroxyphenyl) sulfone	LD50 (embryonic viability)	66 µg/g	Chicken Embryo	[6]
Bis(4-hydroxyphenyl) sulfone	LD50 (oral)	2830 mg/kg	Rat	

Experimental Protocols

The following protocols are derived from patent literature for the synthesis and rearrangement of **Bis(4-allyloxyphenyl)sulfone** and related compounds.

Protocol 1: Synthesis of Bis(4-allyloxyphenyl) sulfone

This protocol is adapted from a method for synthesizing the target compound.^[8]

- Charge a flask with 150 parts of water, 150 parts of toluene, 12 parts of caustic soda, and 25 parts of 4,4'-sulfonyldiphenol.
- Stir the mixture until all components are completely dissolved.
- Add 1 part of trioctylmethylammonium chloride (phase transfer catalyst) to the solution.
- Add 36.3 parts of allyl bromide to the solution.
- React the resulting solution at 50-60°C for 15 hours.
- After the reaction, steam-distill the toluene to obtain pale yellow crystals.
- Filter the crystals and wash with 100 parts of methanol to yield white crystals of Bis(4-allyloxyphenyl) sulfone.^[8]

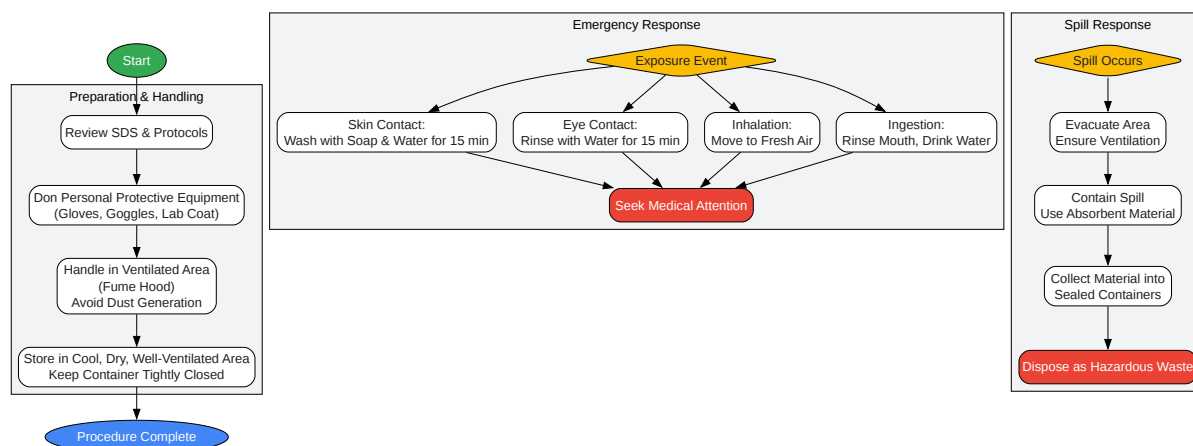
Protocol 2: Claisen Rearrangement to Bis(3-allyl-4-hydroxyphenyl) sulfone

This protocol describes the rearrangement of the allyloxy groups on the phenyl rings.^[8]

- Add the obtained **Bis(4-allyloxyphenyl)sulfone** to trichlorobenzene (e.g., 15 parts sulfone to 30 parts trichlorobenzene).
- Heat the mixture at 216-219°C for 10 hours.
- After the rearrangement is complete, extract the phenolic product by adding 50 parts of water and 12 parts of 48% caustic soda.
- Purify the aqueous phase with activated carbon.
- Treat the water phase with an acid to precipitate white crystals of Bis(3-allyl-4-hydroxyphenyl) sulfone.^[8]

Visualized Workflow: Safe Handling and Emergency Response

The following diagram illustrates a logical workflow for the safe handling of **Bis(4-allyloxyphenyl)sulfone** and the appropriate response in case of an emergency.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 41481-63-4,1-Prop-2-enoxy-4-(4-prop-2-enoxyphenyl)sulfonyl-benzene | lookchem [lookchem.com]
- 2. Buy Online CAS Number 41481-63-4 - TRC - bis(4-Allyloxyphenyl)sulfone | LGC Standards [lgcstandards.com]
- 3. store.sangon.com [store.sangon.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Bis-(3-allyl-4-hydroxyphenyl) sulfone decreases embryonic viability and alters hepatic mRNA expression at two distinct developmental stages in chicken embryos exposed via egg injection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. GB2154236A - Bis (3-allyl 4-hydroxyphenyl) sulfone - Google Patents [patents.google.com]
- To cite this document: BenchChem. [safety and handling precautions for Bis(4-allyloxyphenyl)sulfone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331198#safety-and-handling-precautions-for-bis-4-allyloxyphenyl-sulfone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com